

Betamethasone 9,11-Epoxy chemical properties and structure

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Compound of Interest

Compound Name: **Betamethasone 9,11-Epoxy**

Cat. No.: **B193711**

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An In-depth Technical Guide to **Betamethasone 9,11-Epoxy**: Chemical Properties and Structure

Abstract

Betamethasone 9,11-Epoxy is a pivotal synthetic intermediate in the pharmaceutical manufacturing of potent corticosteroids, including Betamethasone, Dexamethasone, and Beclomethasone.^[1] As a synthetic glucocorticoid steroid, its chemical architecture is characterized by a core pregnane skeleton with a distinctive 9,11-epoxide ring.^[2] This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and biological relevance of **Betamethasone 9,11-Epoxy**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

Betamethasone 9,11-Epoxy, systematically known as 9 β ,11 β -Epoxy-17 α ,21-dihydroxy-16 β -methylpregna-1,4-diene-3,20-dione, possesses a tetracyclic cyclopentanophenanthrene core structure common to steroids.^[2] Its key functional groups, including the epoxide, hydroxyl, and ketone moieties, are crucial for its reactivity and role as a precursor in corticosteroid synthesis.^[2] The molecule appears as a white to off-white crystalline powder at room temperature.^[2]

Physicochemical Properties

The fundamental physicochemical properties of **Betamethasone 9,11-Epoxide** are summarized in the table below. These properties are critical for its handling, formulation, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₈ O ₅	[2] [3]
Molecular Weight	372.46 g/mol	[2]
CAS Number	981-34-0	[3]
Appearance	White to off-white solid/crystalline powder	[2]
pKa (Predicted)	12.56 ± 0.70	[2]
Storage Temperature	Refrigerator	[2]

Spectroscopic Data

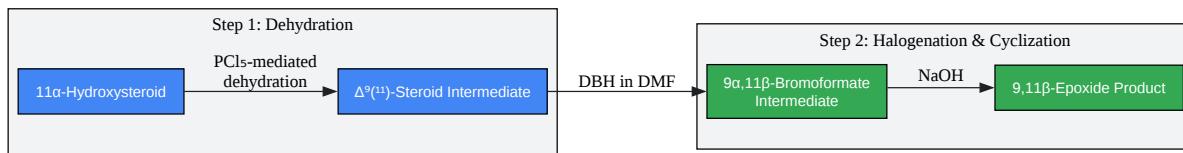
While detailed spectroscopic data (NMR, IR, MS) for **Betamethasone 9,11-Epoxide** is not readily available in the public domain, analysis of the related compound Betamethasone and its synthesis intermediates suggests that techniques like ¹H NMR, ¹³C NMR, and mass spectrometry are essential for structural elucidation and purity assessment during its synthesis. [\[4\]](#)

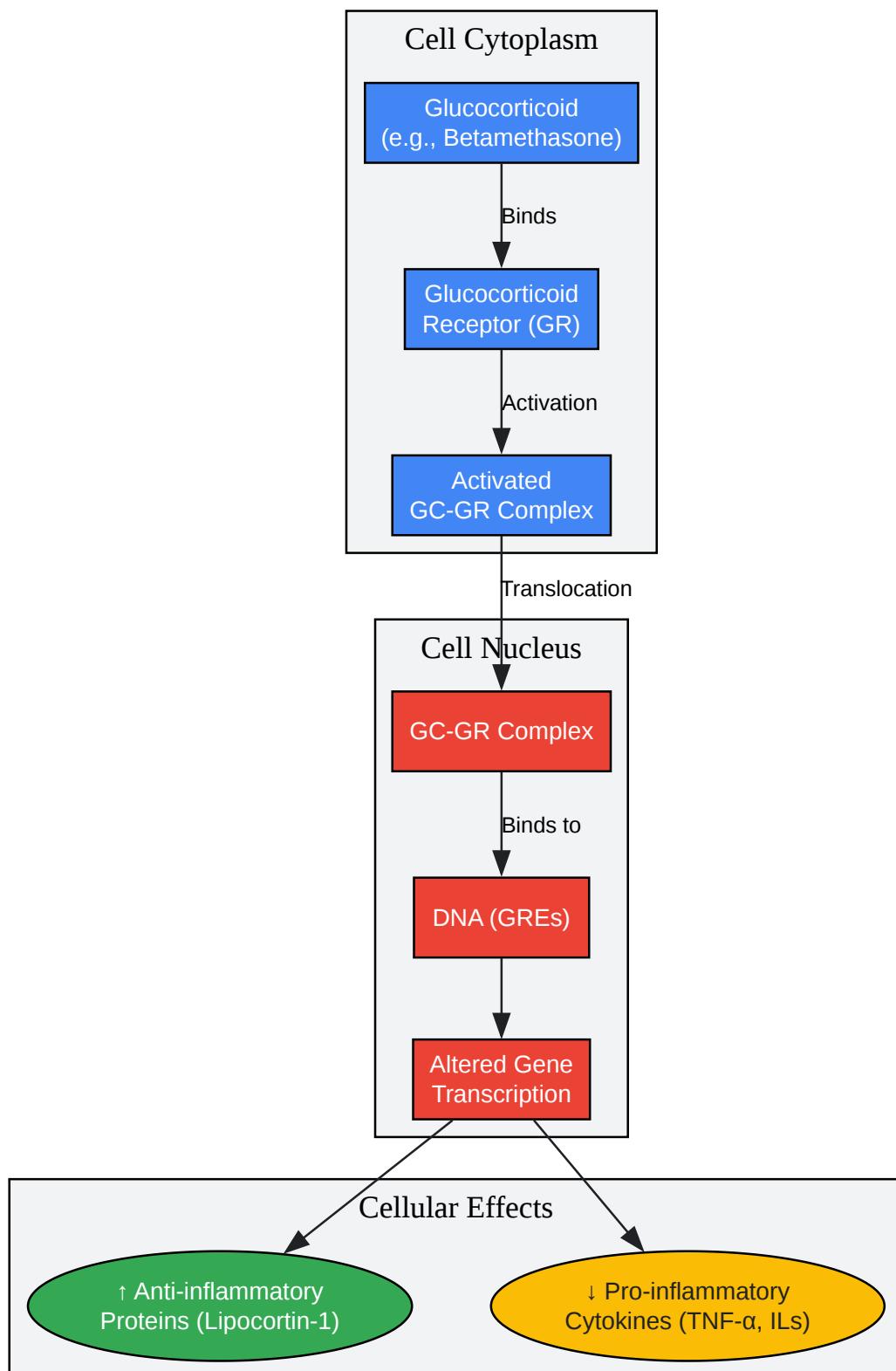
Synthesis and Experimental Protocols

Betamethasone 9,11-Epoxide is not a naturally occurring compound; it is synthesized from steroid precursors.[\[2\]](#) The formation of the 9,11 β -epoxide ring is a critical step in the synthesis of many potent corticosteroids.

General Synthesis Workflow

The synthesis of corticosteroid 9,11 β -epoxides typically involves the formation of a $\Delta^{9,11}$ double bond from an 11 α -hydroxysteroid, followed by epoxidation.[\[1\]](#)



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